

Incompatible materials with bromoacetone in experimental setups

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Compound of Interest

Compound Name: **Bromoacetone**

Cat. No.: **B165879**

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Technical Support Center: Bromoacetone Material Compatibility

This guide provides troubleshooting advice and frequently asked questions regarding the selection of appropriate materials for experimental setups involving **bromoacetone**. It is intended for researchers, scientists, and drug development professionals to ensure safe and successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the primary chemical hazards of **bromoacetone** to be aware of when selecting materials?

A1: **Bromoacetone** is a highly reactive and hazardous chemical. Key considerations for material selection include:

- Reactivity: It is a strong alkylating agent and can react with a wide range of materials.[\[1\]](#)
- Flammability: **Bromoacetone** is a flammable liquid and vapor, requiring materials resistant to ignition and appropriate for use in flammable atmospheres.[\[2\]](#)
- Decomposition: It decomposes on standing, especially when exposed to light and heat, turning from a colorless liquid to violet and eventually a black resinous mass. This

degradation can be catalyzed by incompatible materials.[\[1\]](#) Upon heating, it can release toxic hydrogen bromide fumes.

- **Corrosivity:** As a lachrymator and skin irritant, any material in direct contact must be able to withstand its corrosive properties without degrading and releasing harmful substances.[\[1\]](#)

Q2: Which general classes of chemicals are incompatible with **bromoacetone**?

A2: **Bromoacetone** should not be used with the following classes of chemicals:

- **Strong Oxidizing Agents:** Such as peroxides, perchlorates, nitrates, and chlorates. Contact can lead to violent reactions, fire, or explosions.
- **Strong Bases:** Can induce haloform reactions or other rapid decomposition pathways.[\[3\]](#)
- **Alkali Metals:** Highly reactive and can cause vigorous, exothermic reactions.

Q3: Can I use standard laboratory plastics with **bromoacetone**?

A3: The use of plastics with **bromoacetone** requires careful consideration. While no comprehensive compatibility data for **bromoacetone** exists, we can infer resistance based on its ketone structure and the presence of a bromine atom.

- **High Compatibility (Recommended):** Polytetrafluoroethylene (PTFE) and other fluorinated polymers (FEP, PFA) are generally excellent choices due to their chemical inertness.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Moderate Compatibility (Limited Use):** Polypropylene and Polyethylene (HDPE) may show some resistance to short-term contact, but testing is strongly advised as **bromoacetone**'s reactivity is greater than that of acetone.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Low Compatibility (Not Recommended):** Plastics like PVC, polystyrene, polycarbonate, and ABS are likely to be attacked, softened, or dissolved by **bromoacetone**, similar to their incompatibility with acetone.[\[15\]](#)

Q4: What metals are suitable for use with **bromoacetone** in reaction vessels or transfer lines?

A4: The selection of metals is critical as they can catalyze decomposition or corrode.

- Recommended: Glass and high-grade stainless steel (e.g., 316L) are generally suitable for handling **bromoacetone**.
- To be used with caution: Aluminum may be passivated by a thin oxide layer, but its reactivity should be tested under specific experimental conditions.[16][17][18]
- Not Recommended: Brass and bronze are susceptible to corrosion, especially in the presence of moisture which can lead to the formation of hydrobromic acid.[16][19]

Q5: What should I do if I suspect a material in my setup is incompatible with **bromoacetone**?

A5: Immediately cease the experiment, safely quench any reaction, and transfer the **bromoacetone** to a known compatible container (e.g., a glass or PTFE vessel). Observe for any signs of reaction such as discoloration, gas evolution, or temperature increase. The suspect material should be removed from service and tested for compatibility before any further use.

Troubleshooting Guide

| Issue | Possible Cause | Recommended Action |
|--|---|--|
| Discoloration of Bromoacetone (turning purple/black) | Material incompatibility catalyzing decomposition. | Transfer bromoacetone to a glass or PTFE container. Re-evaluate all materials in the experimental setup for compatibility. Store in a cool, dark place. |
| Swelling, softening, or cracking of plastic components (tubing, seals) | Chemical attack by bromoacetone. | Immediately replace the affected components with a highly resistant material like PTFE. Review the material compatibility chart. |
| Corrosion or etching of metal parts | Reaction with bromoacetone or its decomposition products. | Discontinue use of the affected metal. Switch to high-grade stainless steel or a glass-lined reactor. |
| Unexpected pressure increase in the system | Gas evolution from a decomposition reaction. | Safely vent the system in a fume hood. Stop the experiment and investigate the root cause, likely a material incompatibility or an unstable thermal condition. |
| Leakage from seals or gaskets | Degradation of the elastomer by bromoacetone. | Replace seals with perfluoroelastomer (FFKM) or PTFE gaskets. Avoid using standard elastomers like Buna-N, EPDM, or Viton without specific compatibility data. |

Material Compatibility Data

The following table provides a qualitative summary of material compatibility with **bromoacetone**. These recommendations are based on the known reactivity of halogenated

ketones and general chemical resistance data. It is crucial to perform your own compatibility testing for your specific application and conditions.

| Material Class | Specific Material | Compatibility Rating | Notes |
|--------------------------------------|--------------------------------|--|---|
| Plastics | Polytetrafluoroethylene (PTFE) | A (Excellent) | Recommended for most applications, including long-term contact. [4] [5] [6] [7] |
| Perfluoroalkoxy (PFA) | A (Excellent) | Similar to PTFE, suitable for high-purity applications. [15] | |
| Fluorinated Ethylene Propylene (FEP) | A (Excellent) | Good for tubing and liners. [15] | |
| Polypropylene (PP) | B (Good to Fair) | May be suitable for short-term, non-critical applications. Swelling may occur. Testing is essential. [9] [10] [11] [20] | |
| High-Density Polyethylene (HDPE) | B (Good to Fair) | Similar to PP, but generally less resistant. Test before use. [2] [8] [12] [14] | |
| Polyvinyl Chloride (PVC) | D (Not Recommended) | Likely to be severely attacked. [15] | |
| Polycarbonate (PC) | D (Not Recommended) | Prone to cracking and dissolution. [15] | |
| Metals | Glass / Borosilicate Glass | A (Excellent) | The most reliable material for reactors and storage. |
| Stainless Steel (316, 316L) | A (Excellent) | Good resistance to bromoacetone. Ensure it is free from contaminants. | |

| | | |
|-----------------------|---------------------------|--|
| Stainless Steel (304) | B (Good) | Generally good, but 316L is preferred for higher corrosion resistance. |
| Aluminum | C (Fair) | May react, especially if the passivating oxide layer is compromised. Not recommended without specific testing. [16] [17] [18] |
| Brass / Bronze | D (Not Recommended) | Susceptible to corrosion. [16] [19] |
| Elastomers | Perfluoroelastomer (FFKM) | A (Excellent) Best choice for seals and O-rings due to broad chemical resistance. [21] |
| Viton® (FKM) | C (Fair) | May have limited resistance; testing is required. [21] |
| Buna-N (Nitrile) | D (Not Recommended) | Poor compatibility with ketones. [21] |
| EPDM | D (Not Recommended) | Poor compatibility with halogenated organic compounds. [21] |

Rating Key:

- A (Excellent): No or minor effect.
- B (Good): Minor effect, slight corrosion or discoloration.
- C (Fair): Moderate effect, not recommended for continuous use.

- D (Not Recommended): Severe effect.

Experimental Protocols

Protocol: Material Compatibility Testing (Immersion Test based on ASTM D543)

This protocol outlines a general procedure to evaluate the compatibility of a material with **bromoacetone**.

Objective: To determine the change in physical and chemical properties of a material after immersion in **bromoacetone** for a specified duration and temperature.

Materials:

- Test material coupons (e.g., 25 x 50 x 2 mm).
- **Bromoacetone** (stabilized).
- Glass or PTFE containers with tight-fitting lids.
- Analytical balance (accurate to 0.1 mg).
- Calipers.
- Fume hood.
- Appropriate Personal Protective Equipment (PPE): chemical-resistant gloves (e.g., multi-layer laminate), splash goggles, face shield, lab coat.

Procedure:

- Initial Measurement:
 - Clean each test coupon with a non-reactive solvent (e.g., hexane) and dry completely.
 - Measure and record the initial weight of each coupon to the nearest 0.1 mg.
 - Measure and record the initial dimensions (length, width, thickness) of each coupon.

- Note the initial appearance (color, texture).
- Immersion:
 - Place each coupon in a separate, labeled glass or PTFE container.
 - In a fume hood, add enough **bromoacetone** to completely submerge the coupon.
 - Tightly seal the container to prevent evaporation.
 - Prepare a control container with a coupon but no **bromoacetone**.
- Exposure:
 - Store the containers at the desired experimental temperature (e.g., ambient) for a set period (e.g., 24 hours, 7 days). Ensure the containers are protected from light.
- Post-Exposure Analysis:
 - After the exposure period, carefully remove the coupons from the **bromoacetone** in a fume hood.
 - Gently blot the coupons dry with a non-reactive cloth.
 - Allow any absorbed solvent to evaporate completely in the fume hood.
 - Re-weigh the coupons and record the final weight.
 - Re-measure the dimensions and record the final dimensions.
 - Visually inspect the coupons for any changes in appearance (discoloration, swelling, cracking, crazing).
 - Inspect the **bromoacetone** for any signs of degradation (color change, precipitate formation).
- Calculations and Interpretation:
 - Calculate the percentage change in weight and dimensions.

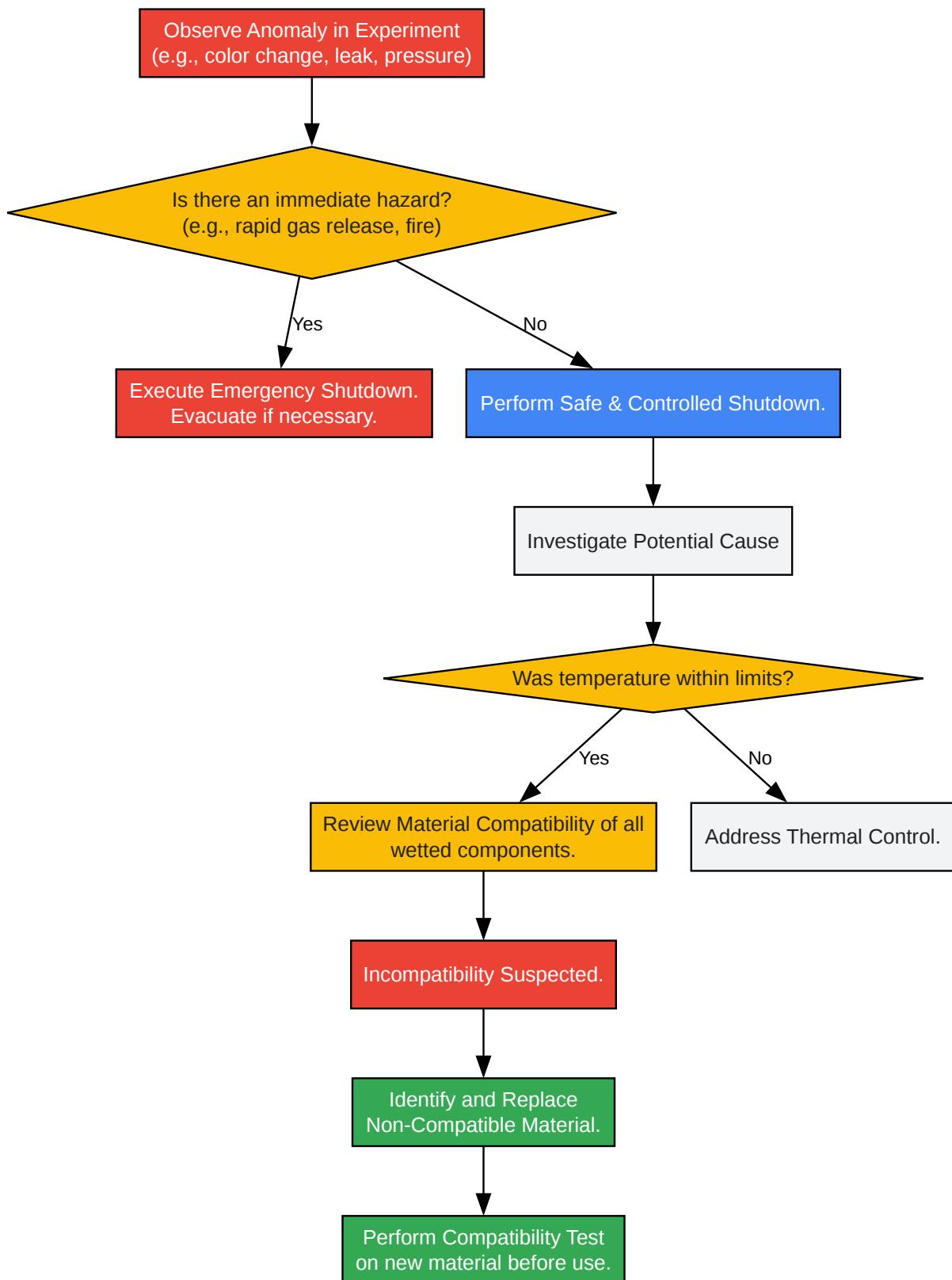
- Compare the post-exposure properties to the initial properties and the control sample.
- Significant changes in weight, dimensions, or appearance indicate material incompatibility.

Visualizations



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Caption: Decision workflow for selecting compatible materials.



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